

An In-Depth Technical Guide to Dibenzyl Succinate (CAS 103-43-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dibenzyl succinate*

Cat. No.: *B089603*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dibenzyl succinate** (CAS No. 103-43-5), a significant chemical compound with applications in medicine and organic synthesis. The document details its chemical and physical properties, spectroscopic data, synthesis protocols, and safety information, presenting quantitative data in accessible tables and illustrating key processes with diagrams.

Compound Identification and Chemical Properties

Dibenzyl succinate, also known by its medicinal name Spasmine, is the dibenzyl ester of succinic acid.^{[1][2][3][4]} Its structure features a central four-carbon succinate chain with two benzyl ester groups at either end. This structure is fundamental to its utility both as a pharmaceutical agent and as a versatile intermediate in organic synthesis.^{[4][5][6]}

The key identifiers and properties of **Dibenzyl succinate** are summarized in Table 1.

Table 1: Chemical Identification and Physical Properties of **Dibenzyl Succinate**

Property	Value	Source(s)
CAS Number	103-43-5	[1][3]
Molecular Formula	C ₁₈ H ₁₈ O ₄	[1][2][3]
Molecular Weight	298.33 g/mol	[1][2][3]
Synonyms	Spasmine, Benzyl succinate, Succinic acid dibenzyl ester, Butanedioic acid, bis(phenylmethyl) ester	[1][2][3][4][5]
Appearance	White crystalline powder/solid	[4]
Melting Point	42 - 49.5 °C	[1][5][7][8][9]
Boiling Point	245 °C @ 15 mmHg160 °C @ 0.05 Torr416.4 °C @ 760 mmHg (estimated)	[1][7][8][9]
Density	1.256 g/mL	[5][7][8]
Refractive Index	1.5960	[4][7][8]
Water Solubility	Insoluble	[4][5]
Other Solubilities	Soluble in alcohol, ether, chloroform, fixed and volatile oils	[4]
logP (o/w)	3.25 - 3.70 (estimated)	[2][4][9]

| Flash Point | 205.7 °C (estimated) |[9][10] |

Spectroscopic and Analytical Data

Characterization of **Dibenzyl succinate** is well-documented through various spectroscopic methods. The National Institute of Standards and Technology (NIST) provides reference spectra for this compound.[3]

Table 2: Spectroscopic Data for **Dibenzyl Succinate**

Analytical Method	Data Availability / Source	Notes
Mass Spectrometry	Electron Ionization (EI) mass spectrum available.	[3][11][12]
Infrared (IR) Spectroscopy	Reference IR spectrum available.	Data collected on a solid (mineral oil mull) sample.[3][13][14]

| ¹H NMR Spectroscopy | ¹H NMR spectral data exists. [[15] |

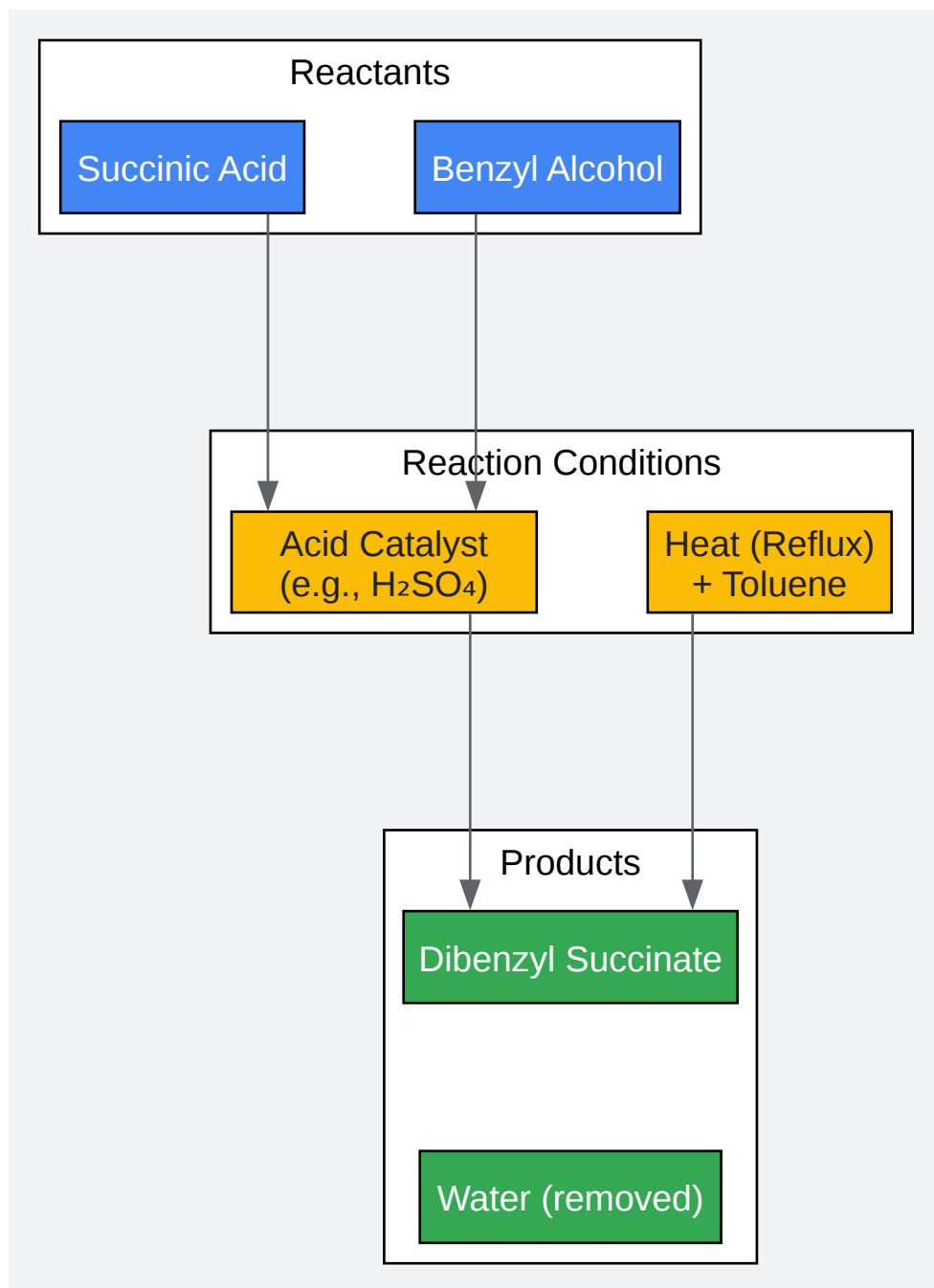
Synthesis and Experimental Protocols

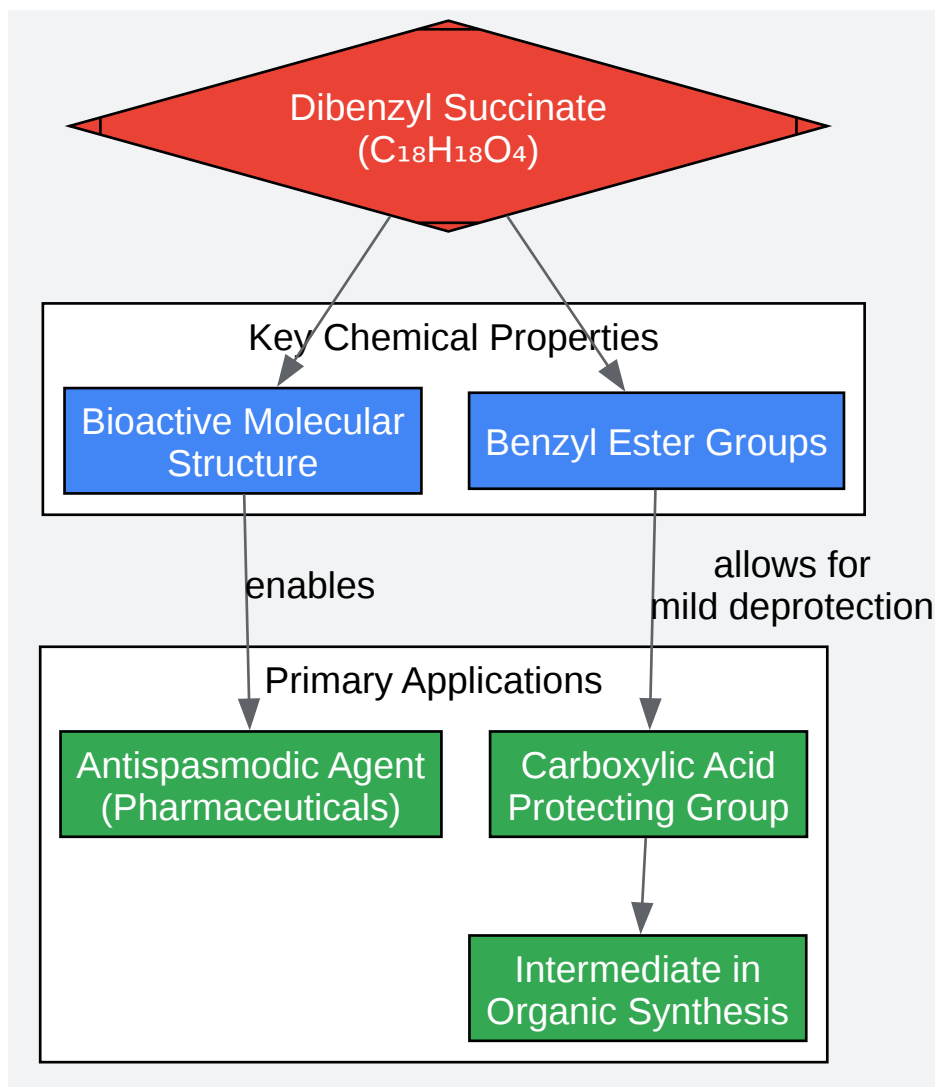
The primary method for synthesizing **Dibenzyl succinate** is the Fischer esterification of succinic acid with benzyl alcohol.[6] This reaction is typically catalyzed by a strong acid, with continuous removal of water to drive the equilibrium toward the product.[6] Alternative methods include reacting the disodium salt of succinic acid with benzyl chloride.[6]

This protocol describes a general laboratory procedure for the synthesis of **Dibenzyl succinate**.

- **Reactant Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine succinic acid (1.0 eq), benzyl alcohol (2.2 eq), and a suitable solvent such as toluene.
- **Catalyst Addition:** Add a catalytic amount of a strong acid, such as p-toluenesulfonic acid or sulfuric acid (e.g., 0.05 eq).
- **Reaction:** Heat the mixture to reflux. The water formed during the esterification will be azeotropically removed and collected in the Dean-Stark trap. Monitor the reaction progress by observing water collection or using techniques like Thin Layer Chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by a wash with brine.

- Isolation: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and remove the solvent under reduced pressure.
- Purification: The resulting crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure, crystalline **Dibenzyl succinate**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- 2. chemeo.com [chemeo.com]
- 3. Dibenzy succinate [webbook.nist.gov]

- 4. DIBENZYL SUCCINATE | 103-43-5 [amp.chemicalbook.com]
- 5. Dibenzyl succinate, 98% | Fisher Scientific [fishersci.ca]
- 6. Dibenzyl succinate | 103-43-5 | Benchchem [benchchem.com]
- 7. chemsynthesis.com [chemsynthesis.com]
- 8. DIBENZYL SUCCINATE CAS#: 103-43-5 [m.chemicalbook.com]
- 9. dibenzyl succinate, 103-43-5 [thegoodscentscopy.com]
- 10. alfa-chemistry.com [alfa-chemistry.com]
- 11. Dibenzyl succinate [webbook.nist.gov]
- 12. Dibenzyl succinate [webbook.nist.gov]
- 13. Dibenzyl succinate [webbook.nist.gov]
- 14. Dibenzyl succinate [webbook.nist.gov]
- 15. Dibenzyl succinate | C18H18O4 | CID 7653 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Dibenzyl Succinate (CAS 103-43-5)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b089603#dibenzyl-succinate-cas-number-103-43-5>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com